

Unveiling the Profile of 14-Benzoylneoline: A Technical Overview

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Compound of Interest

Compound Name: 14-Benzoylneoline

Cat. No.: B1158049

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **14-Benzoylneoline**, a natural compound of interest in various research fields. This document summarizes its core physicochemical properties, available experimental data, and methodologies, presenting a valuable resource for scientific and drug development applications.

Core Physicochemical Data

A foundational understanding of a compound begins with its fundamental physicochemical properties. The CAS number, a unique identifier for chemical substances, and the molecular weight are critical for experimental design and data interpretation.

Parameter	Value	Reference
CAS Number	99633-05-3	[1]
Molecular Weight	541.7 g/mol	

Note: The molecular weight has been calculated based on the molar concentration of stock solutions as provided in publicly available data.

Experimental Protocols

Detailed and reproducible experimental protocols are the cornerstone of scientific advancement. While specific, in-depth experimental protocols for **14-Benzoylneoline** are not extensively detailed in the public domain, a general protocol for the preparation of stock solutions is available.

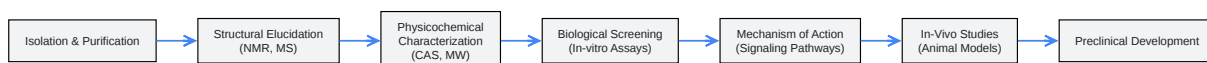
Preparation of Stock Solutions

The ability to create accurate and consistent stock solutions is fundamental for any in-vitro or in-vivo experimentation. The following table outlines the required solvent volumes for preparing various concentrations of **14-Benzoylneoline** stock solutions.

Desired Concentration	1 mg	5 mg	10 mg
1 mM	1.846 mL	9.230 mL	18.460 mL
5 mM	0.369 mL	1.846 mL	3.692 mL
10 mM	0.185 mL	0.923 mL	1.846 mL

Logical Workflow for Compound Analysis

The systematic investigation of a novel compound like **14-Benzoylneoline** follows a logical progression. The workflow begins with the fundamental characterization and proceeds to more complex biological and pharmacological assessments.



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A generalized workflow for the scientific investigation of a natural compound.

Further research is necessary to fully elucidate the biological activities, mechanisms of action, and potential therapeutic applications of **14-Benzoylneoline**. This guide serves as a foundational resource to support such ongoing and future research endeavors.

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References

- 1. 14-Benzoylneoline | CAS:99633-05-3 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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